

Application of 2,4-Dichloro-6-nitrophenol in Pesticide Formulation Research

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Compound of Interest

Compound Name: *2,4-Dichloro-6-nitrophenol*

Cat. No.: *B1219690*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dichloro-6-nitrophenol (DCNP) is a chemical compound with recognized herbicidal properties, particularly effective against a variety of broadleaf weeds.^[1] Its primary mechanism of action is believed to involve the disruption of plant growth hormones, leading to abnormal growth and eventual plant death.^[1] This document provides detailed application notes and protocols for the research and development of pesticide formulations containing DCNP. The information is intended to guide researchers in creating stable and effective herbicidal products for agricultural applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,4-Dichloro-6-nitrophenol** is crucial for developing stable and effective formulations.

Property	Value	Source
Chemical Formula	$C_6H_3Cl_2NO_3$	[1]
Molecular Weight	208.00 g/mol	U.S. National Library of Medicine
Appearance	Yellow crystalline solid	[1]
CAS Number	609-89-2	[1]
Water Solubility	Sparingly soluble	[1]
Stability	Stable under normal temperatures and pressures	[1]

Synthesis of 2,4-Dichloro-6-nitrophenol

The synthesis of **2,4-Dichloro-6-nitrophenol** is a critical first step in its application in pesticide formulations. A common synthetic route involves the nitration of 2,4-dichlorophenol. While various specific methods exist, a general laboratory-scale synthesis protocol is outlined below. Another patented approach describes the preparation of related compounds, 2,4-dichloro-3-alkyl-6-nitrophenols, through the chlorination and subsequent hydrolysis of 1-alkyl-4-nitrobenzenes.

Protocol: Synthesis of 2,4-Dichloro-6-nitrophenol

Materials:

- 2,4-Dichlorophenol
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice bath
- Magnetic stirrer and stir bar
- Dropping funnel

- Beaker and filtration apparatus
- Distilled water

Procedure:

- In a flask, dissolve 2,4-dichlorophenol in a suitable solvent.
- Cool the flask in an ice bath to 0-5°C.
- Slowly add a pre-cooled mixture of concentrated sulfuric acid and concentrated nitric acid (nitrating mixture) dropwise to the stirred solution. Maintain the temperature below 10°C throughout the addition.
- After the addition is complete, continue stirring the mixture at a low temperature for a specified period to ensure the reaction goes to completion.
- Carefully pour the reaction mixture over crushed ice to precipitate the crude **2,4-Dichloro-6-nitrophenol**.
- Collect the solid product by filtration and wash it thoroughly with cold distilled water to remove any residual acid.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain purified **2,4-Dichloro-6-nitrophenol**.
- Dry the purified product under vacuum.

Note: This is a generalized protocol. The specific ratios of reactants, reaction times, and purification methods may need to be optimized for yield and purity.

Pesticide Formulation Development

The development of effective pesticide formulations is key to ensuring the active ingredient is delivered to the target weeds efficiently and safely. Two common types of formulations for solid, sparingly water-soluble active ingredients like DCNP are Wettable Powders (WP) and Emulsifiable Concentrates (EC).

Wettable Powder (WP) Formulation

Wettable powders are dry formulations that are mixed with water to form a suspension for spraying.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) They are suitable for active ingredients that are not readily soluble in water.
[\[2\]](#)

Components of a Wettable Powder Formulation:

Component	Function	Example Ingredients	Typical Concentration (%)
Active Ingredient	2,4-Dichloro-6-nitrophenol	-	40 - 80
Wetting Agent	Facilitates the dispersion of the powder in water.	Sulfonates, Sulfates	1 - 3
Dispersing Agent	Prevents agglomeration of particles in the spray tank.	Lignosulfonates, Polycarboxylates	2 - 7
Carrier/Diluent	Inert material to dilute the active ingredient.	Kaolin clay, Silica, Attapulgite	To make 100

Protocol: Preparation of a 75% WP Formulation

- Accurately weigh 75g of **2,4-Dichloro-6-nitrophenol**, 2g of a wetting agent, 5g of a dispersing agent, and 18g of kaolin clay.
- Combine all ingredients in a blender or a suitable mixer.
- Blend the components until a homogenous powder is obtained.
- Mill the blended powder to achieve a fine particle size, which is crucial for good suspension in water.
- Package the final product in moisture-proof containers.

Emulsifiable Concentrate (EC) Formulation

Emulsifiable concentrates are liquid formulations where the active ingredient is dissolved in a solvent system along with emulsifiers. When diluted with water, they form a stable emulsion.[\[6\]](#) [\[7\]](#)

Components of an Emulsifiable Concentrate Formulation:

Component	Function	Example Ingredients	Typical Concentration (%)
Active Ingredient	2,4-Dichloro-6-nitrophenol	-	10 - 50
Solvent	Dissolves the active ingredient.	Aromatic hydrocarbons (e.g., Xylene, Solvesso™), Ketones	30 - 70
Emulsifier(s)	Enables the formation of a stable emulsion in water.	A blend of anionic and non-ionic surfactants	5 - 15

Protocol: Preparation of a 20% EC Formulation

- In a suitable vessel, dissolve 20g of **2,4-Dichloro-6-nitrophenol** in 65g of an aromatic solvent with stirring until fully dissolved. Gentle heating may be applied if necessary.
- Add 15g of a pre-blended emulsifier package to the solution and mix thoroughly until a homogenous liquid is formed.
- Filter the concentrate to remove any undissolved particles.
- Package the final product in solvent-resistant containers.

Efficacy Evaluation of Formulations

The herbicidal efficacy of the developed formulations must be evaluated to determine their effectiveness in controlling target weeds.

Protocol: Greenhouse Efficacy Trial

- Plant Cultivation: Grow target broadleaf weed species (e.g., Amaranthus retroflexus - redroot pigweed, Chenopodium album - common lambsquarters) in pots in a greenhouse.
- Treatment Application: When the weeds have reached a specific growth stage (e.g., 2-4 true leaves), apply the prepared DCNP formulations using a laboratory spray chamber to ensure uniform application. Include an untreated control group and a group treated with a commercial standard herbicide for comparison.
- Application Rates: Apply the formulations at a range of concentrations to determine the dose-response relationship.
- Evaluation: At set time points after treatment (e.g., 7, 14, and 21 days), visually assess the percentage of weed control, with 0% being no effect and 100% being complete kill. Also, record any phytotoxicity symptoms on the weeds.
- Data Analysis: Analyze the data to determine the effective dose (ED) values, such as the ED₅₀ (the dose required to achieve 50% weed control).

Representative Efficacy Data (Hypothetical):

Formulation	Application Rate (g a.i./ha)	Redroot Pigweed Control (%)	Common Lambsquarters Control (%)
75% WP	250	85	80
75% WP	500	95	92
20% EC	250	88	83
20% EC	500	98	95
Untreated Control	0	0	0

Visualizations

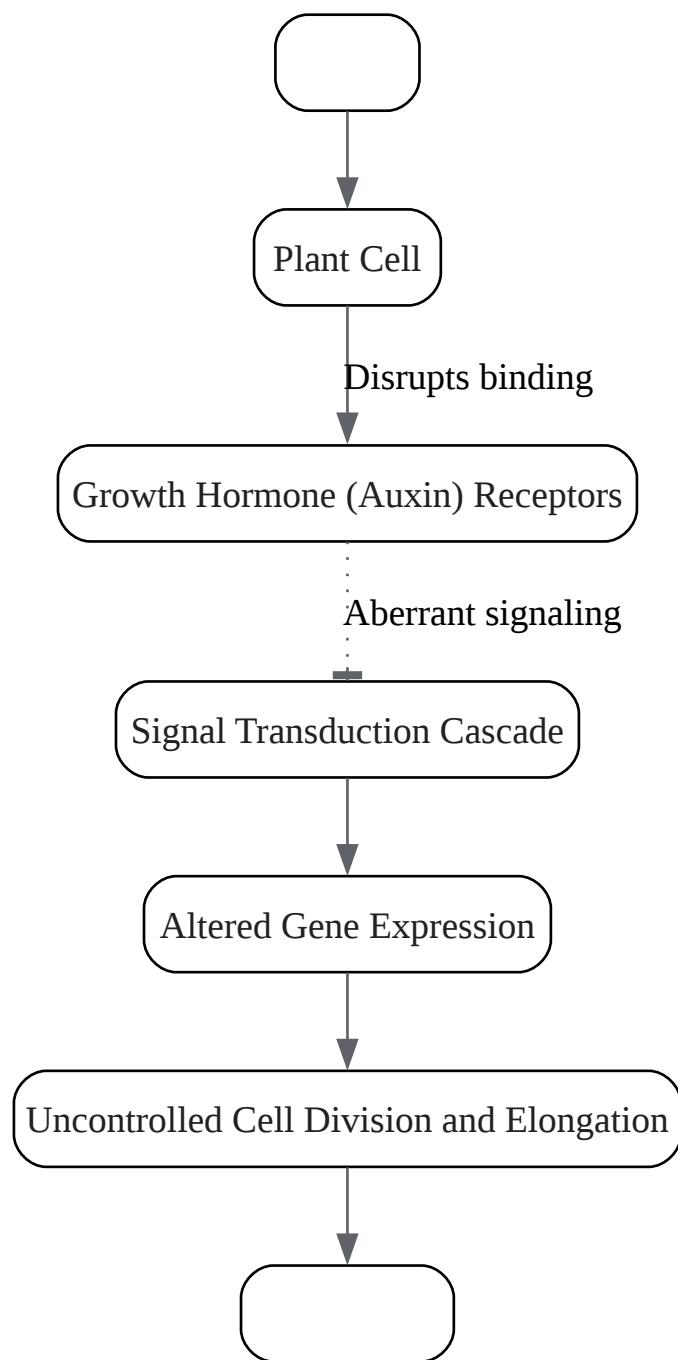
Synthesis and Formulation Workflow



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Caption: Workflow for the synthesis and formulation of **2,4-Dichloro-6-nitrophenol**.

Proposed Herbicidal Mode of Action



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Caption: Proposed mechanism of action for **2,4-Dichloro-6-nitrophenol** as a herbicide.

Safety and Environmental Considerations

2,4-Dichloro-6-nitrophenol should be handled with care due to its potential toxicity.^[1] It can cause skin and eye irritation.^[1] Appropriate personal protective equipment (PPE), including

gloves, safety glasses, and a lab coat, should be worn during handling and formulation. All procedures should be conducted in a well-ventilated area or a fume hood. The environmental fate of DCNP and its formulations should also be considered, including its potential for soil and water contamination. The ecotoxicological effects on non-target organisms should be assessed as part of a comprehensive risk assessment.

Conclusion

2,4-Dichloro-6-nitrophenol is a potent herbicidal active ingredient with the potential for effective weed management in agriculture. The development of stable and efficacious formulations, such as wettable powders and emulsifiable concentrates, is essential for its practical application. The protocols and information provided in this document serve as a guide for researchers in the field of pesticide formulation to explore and optimize the use of DCNP. Further research into novel formulation types and a deeper understanding of its mode of action will contribute to the development of more effective and environmentally sound weed control solutions.

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